

# 2-Phenylazocane: An Inquiry into its Potential Biological Activity

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## Compound of Interest

Compound Name: 2-Phenylazocane

Cat. No.: B15273238

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide serves as an investigation into the publicly available scientific literature concerning the biological activity of the chemical compound **2-Phenylazocane**. Despite a comprehensive search of scientific databases and patent literature, there is a notable absence of published research detailing the pharmacology, toxicology, or mechanism of action of this specific molecule. This document summarizes the limited available information and provides a contextual framework based on structurally related compounds and potential, though unconfirmed, therapeutic targets.

## Introduction to 2-Phenylazocane

**2-Phenylazocane** is a small molecule with the chemical formula C<sub>13</sub>H<sub>19</sub>N. Its structure consists of an eight-membered saturated nitrogen-containing ring (azocane) substituted with a phenyl group at the 2-position.

Chemical Identity:

- IUPAC Name: **2-phenylazocane**
- CAS Number: 1379168-02-1

- Molecular Formula: C<sub>13</sub>H<sub>19</sub>N
- Molecular Weight: 189.30 g/mol

While the synthesis of this compound has been referenced in chemical supplier databases, no peer-reviewed articles detailing its synthesis and biological evaluation were identified.

## Putative Biological Target: The Dopamine D3 Receptor

A commercial supplier of **2-Phenylazocane** references two patents, EP-0705259-A1 and EP-0705259-B1, from 1993, which describe "Phenyrrole derivatives and their use as dopamine d3 antagonists"[1]. However, a thorough review of publicly accessible versions of these patents does not yield explicit experimental data or biological activity results for **2-Phenylazocane** itself.

The potential, though unconfirmed, association of **2-Phenylazocane** with the dopamine D3 receptor warrants a discussion of this target's therapeutic relevance.

## The Role of the Dopamine D3 Receptor in CNS Disorders

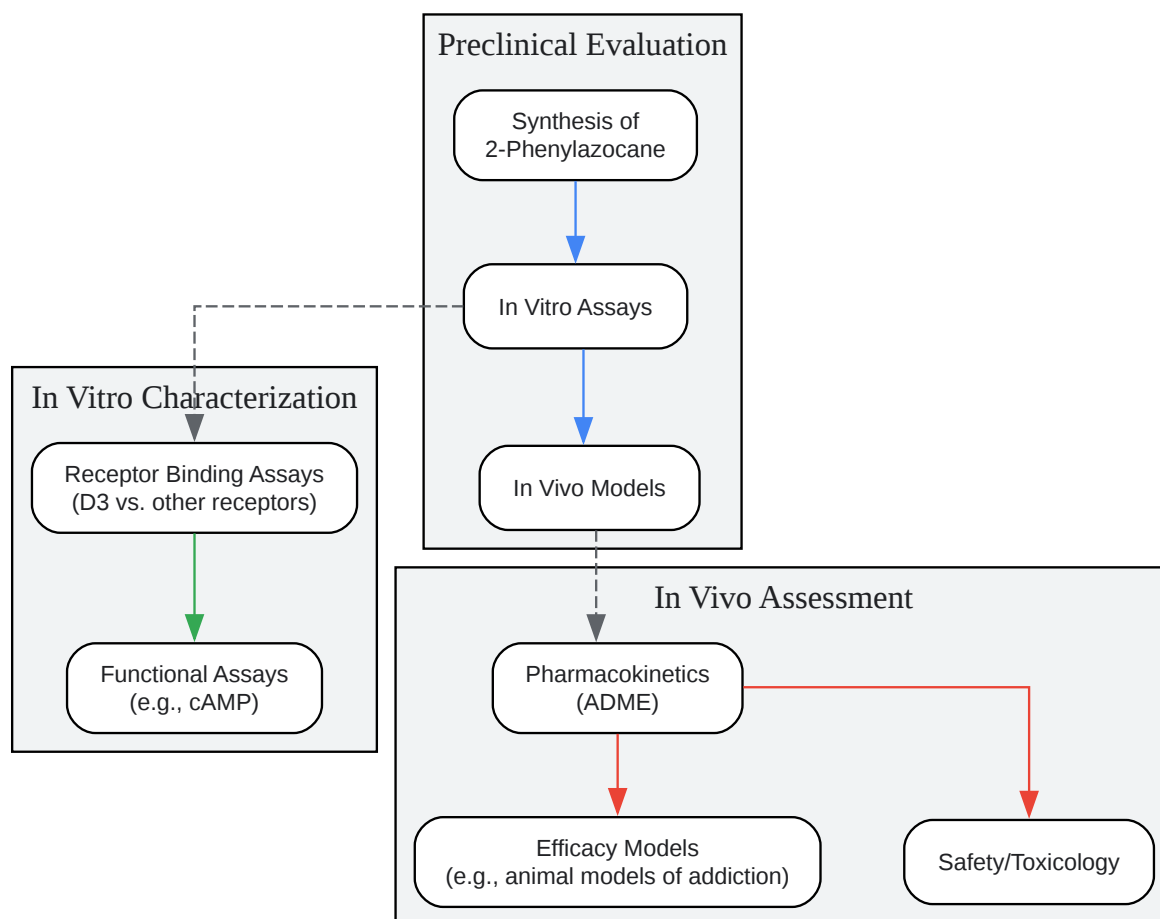
The dopamine D3 receptor is a G protein-coupled receptor primarily expressed in the limbic regions of the brain, which are associated with emotion, motivation, and reward. This distribution has made the D3 receptor an attractive target for the development of therapeutics for a range of neurological and psychiatric conditions, including:

- Schizophrenia
- Substance use disorders
- Parkinson's disease (particularly in the context of levodopa-induced dyskinesia)
- Depression and anxiety

Antagonism of the D3 receptor is hypothesized to modulate dopaminergic signaling in these pathways, potentially offering therapeutic benefits with a reduced side-effect profile compared

to less selective dopamine receptor antagonists.

Below is a generalized logical flow for the investigation of a potential dopamine D3 receptor antagonist.



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Figure 1: A generalized workflow for the preclinical assessment of a novel CNS compound.

## Data Presentation: A Notable Absence

A primary objective of this technical guide was to summarize all quantitative data into clearly structured tables for easy comparison. However, due to the lack of published studies on **2-Phenylazocane**, no such data is available. This includes, but is not limited to:

- Receptor binding affinities ( $K_i$ ,  $K_d$ )
- Functional assay potencies ( $IC_{50}$ ,  $EC_{50}$ )
- In vivo efficacy data
- Pharmacokinetic parameters (e.g., half-life, bioavailability)
- Toxicological data (e.g.,  $LD_{50}$ )

## Experimental Protocols: A Call for Future Research

Similarly, the requirement to provide detailed methodologies for key experiments cannot be fulfilled. The scientific community has yet to publish experimental protocols related to the biological investigation of **2-Phenylazocane**. Future research in this area would necessitate the development and validation of protocols for:

- Synthesis and purification: A detailed, reproducible synthetic route and characterization of the final compound.
- In vitro assays: Radioligand binding assays to determine affinity and selectivity for dopamine receptors and other relevant off-targets. Functional assays to confirm antagonist activity.
- In vivo studies: Pharmacokinetic profiling in animal models, followed by efficacy studies in relevant models of CNS disorders.

## Conclusion and Future Directions

The potential biological activity of **2-Phenylazocane** remains an open question within the public domain of scientific research. While its chemical structure and a tentative, unconfirmed link to dopamine D3 receptor antagonism suggest it could be of interest to neuropharmacology and medicinal chemistry, there is currently no empirical data to support this hypothesis.

This technical guide highlights a significant gap in the literature. For researchers, scientists, and drug development professionals, **2-Phenylazocane** represents an unexplored area of chemical space. The path forward requires foundational research, beginning with a confirmed synthesis and proceeding through a systematic in vitro and in vivo evaluation to determine if this compound has any biological activity of therapeutic relevance. Until such studies are

conducted and published, any discussion of the biological activity of **2-Phenylazocane** remains speculative.

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## References

- 1. chiralen.com [chiralen.com]
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